

A Comprehensive Technical Guide to the Structure and Function of Benzyl Orange

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Compound of Interest

Compound Name: *Benzyl orange*

CAS No.: *36402-77-4*

Cat. No.: *B1526881*

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Abstract: This document provides an in-depth technical analysis of **Benzyl orange**, a synthetic sulfonated azo dye. Primarily utilized as an acid-base indicator, its utility stems from a distinct pH-dependent chromic shift. This guide elucidates its detailed chemical structure, nomenclature, and physicochemical properties. Furthermore, it explores the underlying quantum-mechanical principles governing its function as a pH indicator, a representative synthesis protocol, and its key applications in analytical chemistry. This paper is intended for researchers, chemists, and professionals in drug development who require a thorough understanding of this compound.

Introduction: The Azo Dyes as Chemical Indicators

Azo dyes represent a significant class of organic compounds characterized by the presence of one or more azo groups ($-N=N-$) connecting aromatic rings. The extensive π -conjugated system formed by this linkage is a powerful chromophore, enabling these molecules to absorb light in the visible spectrum and thus appear colored.^[1] This property is not static; the electronic structure of the conjugated system can be modulated by the chemical environment.

A critical application of this principle is in the development of pH indicators.[2] For certain azo dyes, the molecule can exist in two or more tautomeric forms, with the equilibrium between them being dependent on the hydronium ion concentration (pH). Protonation or deprotonation events at specific basic or acidic sites on the molecule alter the electronic distribution within the π -system. This change in electron delocalization shifts the molecule's maximum absorption wavelength (λ_{max}), resulting in a distinct, visually perceptible color change.[1] **Benzyl orange** is a classic example of such a compound, structurally analogous to the well-known indicator Methyl orange.[3][4]

Chemical Identity and Nomenclature

Benzyl orange is systematically identified through several key descriptors that ensure unambiguous recognition in research and industry. The most common commercial form is the sodium salt.[5]

Identifier	Value
IUPAC Name	sodium;4-[[4-(benzylamino)phenyl]diazanyl]benzenesulfonate [5]
Synonyms	Sodium 4-[[4-(Benzylamino)phenyl]diazanyl]benzenesulfonate [6][7]
CAS Number	36402-77-4 (Sodium Salt)[5][7][8][9] 589-02-6 (Potassium Salt)[5][10]
Chemical Formula	$\text{C}_{19}\text{H}_{16}\text{N}_3\text{NaO}_3\text{S}$ (Sodium Salt)[5][7][8][9]
Molecular Weight	389.40 g/mol (Sodium Salt)[5][7][8][9]
Appearance	Orange to brown crystalline powder[5][7][8][9]

Molecular Structure and Spectroscopic Characterization

The structure of **Benzyl orange** is defined by an azo bridge linking a substituted benzenesulfonate ring with a substituted N-benzylaniline ring.[5]

Structural Elucidation

The key functional groups that dictate the molecule's properties are:

- Azo Group ($-N=N-$): The central chromophore responsible for the dye's color.
- Sulfonate Group ($-SO_3^-$): An anionic group that imparts high water solubility.[4][5]
- Benzylamino Group ($-NH-CH_2-C_6H_5$): A secondary amine that acts as a key auxochrome and the site of protonation during pH changes. The benzyl substitution distinguishes it from its analogue, Methyl orange, which has a dimethylamino group.

Caption: Chemical structure of **Benzyl orange** (sodium salt).

Spectroscopic Data

Spectroscopic analysis confirms the molecular structure and provides quantitative data on its light-absorbing properties.

Spectroscopy Type	Parameter	Value / Observation	Source
UV-Visible	λ_{max} (in H ₂ O)	432.0 - 438.0 nm	[5][7]
Optimal λ_{max}	435 nm	[5]	
Absorbance (E1%1cm)	min. 550 (at λ_{max} in H ₂ O)	[5][7]	
¹ H NMR	Chemical Shift (δ)	7.72, 7.71, 7.38, 7.34, 7.26, 6.74, 4.41 ppm (in DMSO-d ₆)	[11]
¹³ C NMR	Chemical Shift (δ)	152.27, 152.09, 148.48, 143.00, 139.24, 128.33, 127.16, 126.81, 126.52, 125.09, 121.11, 111.99, 45.98 ppm (in DMSO-d ₆)	[11]

Note: NMR data corresponds to the potassium salt (CAS 589-02-6) but is structurally representative.

The high extinction coefficient (absorbance) indicates a strong light-matter interaction, making **Benzyl orange** an effective colorimetric agent even at low concentrations.[5]

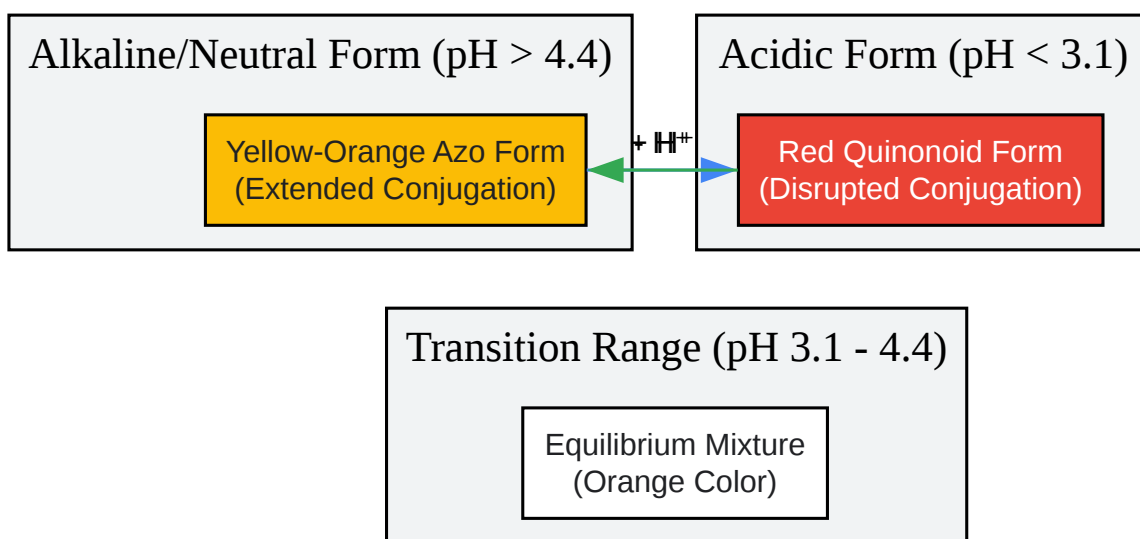
Mechanism of Action as a pH Indicator

The function of **Benzyl orange** as a pH indicator is a direct consequence of a reversible structural change upon protonation and deprotonation. This change alters the electronic conjugation of the molecule, thereby changing the wavelength of light it absorbs.

In alkaline and neutral solutions (pH > 4.4), the molecule exists in its deprotonated, yellow-orange form.[5] In this state, the lone pair of electrons on the benzylamino nitrogen atom participates in the delocalized π -system of the aniline ring.

Upon addition of acid (pH < 3.1), the benzylamino nitrogen is protonated.[5] This protonation event withdraws the nitrogen's lone pair from the conjugated system, disrupting the

delocalization across the azo bridge. The molecule rearranges into a quinonoid-like structure, which has a different energy level for its π - π^* electronic transition. This new configuration absorbs light at a shorter wavelength (higher energy), causing the solution to appear red.[1]



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Caption: pH-dependent equilibrium of **Benzyl orange**.

The transition interval for **Benzyl orange** is reported to be between pH 1.9-3.3 or 3.1-4.4, shifting from red to reddish-yellow/orange.[5][6][7] This makes it particularly useful for titrations involving a strong acid and a weak base, where the equivalence point lies in this acidic pH range.[3][4]

Representative Synthesis Protocol

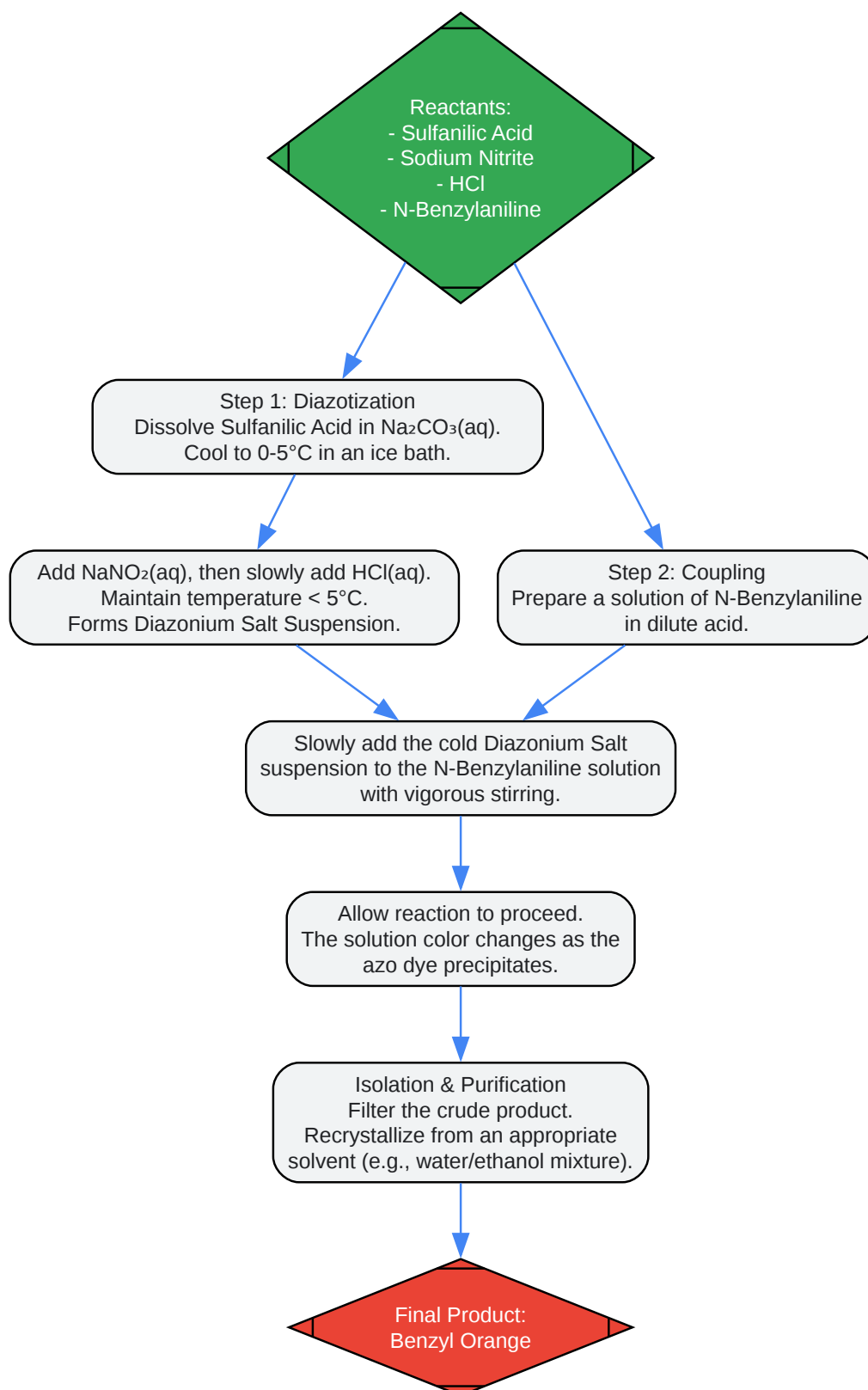
The synthesis of **Benzyl orange** is a classic example of azo dye production, involving a two-step process: diazotization followed by azo coupling.[12]

Reaction Pathway

- **Diazotization of Sulfanilic Acid:** Sulfanilic acid is treated with nitrous acid (HONO), which is generated in situ from sodium nitrite (NaNO₂) and a strong acid (e.g., HCl), at low

temperatures (0-5 °C).[9][13] This converts the primary aromatic amine into a relatively unstable diazonium salt. The low temperature is critical to prevent the decomposition of the diazonium salt.[14]

- Azo Coupling: The prepared diazonium salt, which is an electrophile, is then added to a solution of the coupling component, N-benzylaniline. The N-benzylaniline acts as a nucleophile, and the diazonium salt attacks its aromatic ring, typically at the para position relative to the activating benzylamino group, via an electrophilic aromatic substitution mechanism.[11]



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